

# A Technical Guide to 3-Bromo-5-isopropylpyridine: Physicochemical Properties and Synthetic Strategies

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## Compound of Interest

Compound Name: 3-Bromo-5-isopropylpyridine

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## Introduction: The Significance of the Substituted Pyridine Scaffold

The pyridine ring is a cornerstone in medicinal chemistry, forming the structural core of numerous natural products and FDA-approved pharmaceuticals.<sup>[1][2]</sup> Its unique electronic properties and ability to be readily functionalized make it a privileged scaffold in modern drug discovery.<sup>[3]</sup> Pyridine derivatives are integral to a wide array of therapeutic agents, from anti-inflammatory to anti-cancer drugs.<sup>[3][4]</sup> Among the vast landscape of pyridine-based intermediates, 3-bromo-5-substituted pyridines serve as versatile building blocks for creating complex molecular architectures. This guide focuses on **3-Bromo-5-isopropylpyridine**, a key intermediate for introducing a lipophilic isopropyl group and a reactive bromine handle for further chemical transformations.

## Physicochemical Properties of 3-Bromo-5-isopropylpyridine

Precise physical constants are critical for the design of synthetic routes, purification protocols, and formulation studies. While experimental data for the boiling and melting points of **3-Bromo-**

**5-isopropylpyridine** are not readily available in the literature, we can infer expected ranges by examining closely related analogs.

Compound	Molecular Formula	Molecular Weight ( g/mol )	Melting Point (°C)	Boiling Point (°C)
3-Bromo-5-isopropylpyridine	C <sub>8</sub> H <sub>10</sub> BrN	200.08	Not Experimentally Determined	Not Experimentally Determined
5-Bromo-2-isopropylpyridine	C <sub>8</sub> H <sub>10</sub> BrN	200.08	27 - 31	234 - 236
3-Bromopyridine	C <sub>5</sub> H <sub>4</sub> BrN	158.00	-27	173
3-Bromo-5-methoxypyridine	C <sub>6</sub> H <sub>6</sub> BrNO	188.02	31-35	Not Available
3-Bromo-5-hydroxypyridine	C <sub>5</sub> H <sub>4</sub> BrNO	174.05	166-170	343.7±22.0 (Predicted)[5]

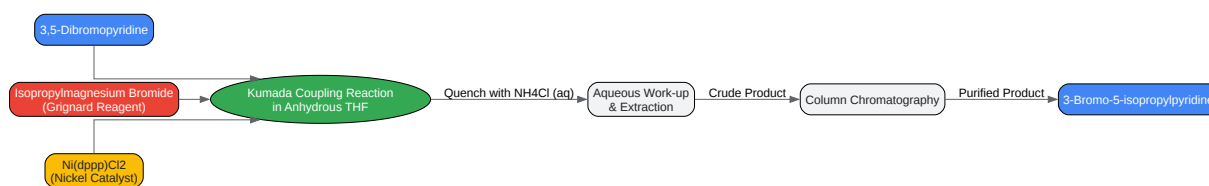
Data for related compounds are provided for comparative purposes. It is anticipated that **3-Bromo-5-isopropylpyridine** would be a liquid or a low-melting solid at room temperature.

## Synthetic Protocol: A Rational Approach to 3-Bromo-5-isopropylpyridine via Kumada Coupling

The introduction of an isopropyl group onto the pyridine ring can be efficiently achieved through a cross-coupling reaction. The Kumada-Tamao-Corriu cross-coupling, which utilizes a Grignard reagent and a nickel or palladium catalyst, is a robust and economical choice for this transformation.[6][7][8] This method is particularly advantageous as it allows for the direct use of readily prepared Grignard reagents.[7]

The proposed synthesis starts from the commercially available 3,5-dibromopyridine. A selective mono-substitution is achieved by carefully controlling the stoichiometry of the Grignard reagent.

## Experimental Workflow:



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